

Di-n-hexyl phthalate physical and chemical characteristics

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Compound of Interest

Compound Name: Dihexyl phthalate

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Di-n-hexyl Phthalate: A Comprehensive Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a detailed overview of the physical and chemical characteristics of Di-n-hexyl phthalate (DNHP), a commercially important phthalate ester. The information is curated to support research, scientific, and drug development applications, with a focus on quantitative data, experimental methodologies, and relevant biological interactions.

Core Physical and Chemical Data

Di-n-hexyl phthalate (CAS No. 84-75-3) is a clear, oily liquid with a slight aromatic odor.^{[1][2][3]} It is primarily used as a plasticizer to enhance the flexibility and durability of various polymers, particularly polyvinyl chloride (PVC).^[3] The key physical and chemical properties of DNHP are summarized in the tables below for easy reference and comparison.

Table 1: Physical Properties of Di-n-hexyl Phthalate

Property	Value	Reference
Molecular Formula	C ₂₀ H ₃₀ O ₄	[1]
Molecular Weight	334.45 g/mol	[4]
Physical State	Clear, oily liquid	[1][3]
Color	Colorless to Almost Colorless	[4]
Odor	Slightly aromatic	[1][2]
Melting Point	-58 °C (-72.4 °F)	[3][5]
Boiling Point	350 °C (662 °F) at 735 mmHg	[5][6]
Density	0.995 g/cm ³ at 20 °C (68 °F)	[5]
Vapor Density	11.5 (Air = 1)	[5]
Vapor Pressure	1.4 x 10 ⁻⁵ mmHg at 25 °C	[1]
Flash Point	177 °C (350 °F)	[5]
Water Solubility	Insoluble; 0.24 mg/L at 20 °C	[2][3][4]
log Kow (Octanol-Water Partition Coefficient)	6.82	[1]

Table 2: Chemical Identification of Di-n-hexyl Phthalate

Identifier	Value	Reference
IUPAC Name	dihexyl benzene-1,2-dicarboxylate	[1]
CAS Number	84-75-3	[1]
PubChem CID	6786	[1]
EC Number	201-559-5	[7]
UNII	42MAH1QFG5	[4]

Experimental Protocols

Understanding the methodologies used to determine the physical and chemical properties of a substance is critical for reproducing and verifying data. Below are detailed protocols for key experiments related to DNHP.

Determination of Melting Point

Methodology: The melting point of Di-n-hexyl phthalate can be determined using a standard capillary melting point apparatus.

- **Sample Preparation:** A small amount of liquid DNHP is solidified by cooling it below its melting point (e.g., using a dry ice/acetone bath). The solidified sample is then finely powdered.
- **Capillary Loading:** The powdered sample is packed into a thin-walled capillary tube to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed in the heating block of the melting point apparatus.
- **Heating and Observation:** The sample is heated at a slow, controlled rate (e.g., 1-2 °C per minute) near the expected melting point.
- **Melting Point Range:** The temperature at which the first drop of liquid appears and the temperature at which the entire solid has melted are recorded. This range is reported as the melting point.

Determination of Water Solubility

Methodology: The shake-flask method is a common technique for determining the water solubility of sparingly soluble substances like DNHP.

- **Sample Preparation:** An excess amount of DNHP is added to a known volume of distilled or deionized water in a flask.
- **Equilibration:** The flask is sealed and agitated (e.g., on a shaker) in a constant temperature bath (e.g., 20 °C) for an extended period (typically 24-48 hours) to ensure equilibrium is

reached.

- **Phase Separation:** The mixture is allowed to stand undisturbed to allow for the separation of the aqueous and organic phases. Centrifugation can be used to facilitate this separation.
- **Aqueous Sample Analysis:** A sample of the aqueous phase is carefully withdrawn, ensuring no undissolved DNHP is included.
- **Quantification:** The concentration of DNHP in the aqueous sample is determined using an appropriate analytical technique, such as gas chromatography-mass spectrometry (GC-MS) or high-performance liquid chromatography (HPLC). The resulting concentration is reported as the water solubility.

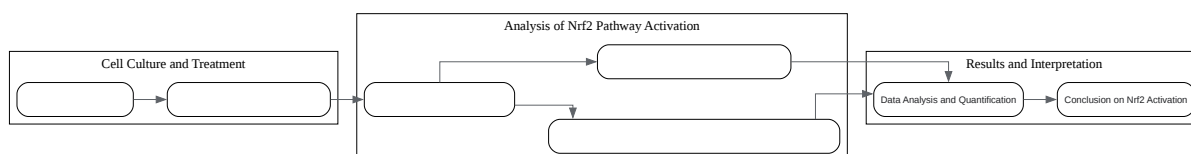
Biological Interactions and Signaling Pathways

Recent research has indicated that Di-n-hexyl phthalate can interact with biological systems, including the activation of specific signaling pathways. One such pathway is the Nrf2-mediated antioxidant response.

Nrf2-Mediated Antioxidant Response

Di-n-hexyl phthalate has been shown to activate the Nuclear factor erythroid 2-related factor 2 (Nrf2)-mediated antioxidant response in human cell lines.[4] This pathway is a critical cellular defense mechanism against oxidative stress.

Experimental Workflow for Assessing Nrf2 Activation:

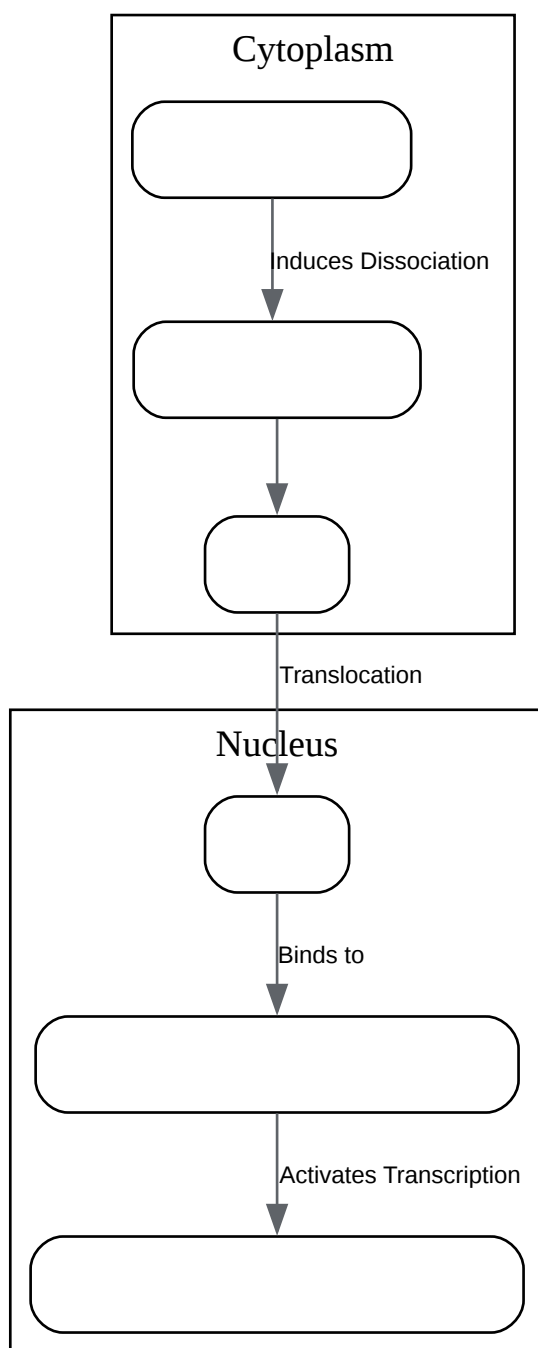


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Caption: Workflow for investigating DNHP's effect on the Nrf2 pathway.

Signaling Pathway:

Under normal conditions, Nrf2 is kept in the cytoplasm by its inhibitor, Keap1, which facilitates its degradation. Upon exposure to inducers like DNHP, Nrf2 is released from Keap1, translocates to the nucleus, and binds to the Antioxidant Response Element (ARE). This binding initiates the transcription of a suite of antioxidant and cytoprotective genes.



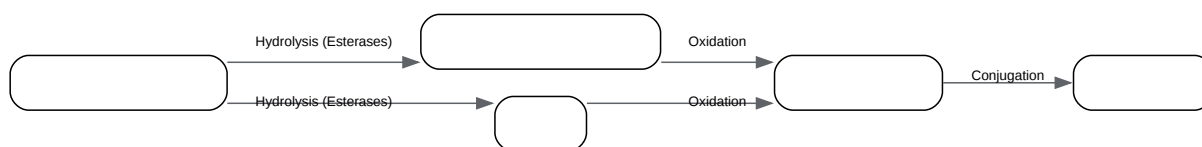
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Caption: DNHP-induced activation of the Nrf2 signaling pathway.

Metabolic Pathway

The metabolism of Di-n-hexyl phthalate in the body primarily involves hydrolysis and subsequent oxidation.

- Phase I Metabolism (Hydrolysis): DNHP is first hydrolyzed by esterases, primarily in the intestines and liver, to its monoester, mono-n-hexyl phthalate (MNHP), and n-hexanol.[8]
- Phase II Metabolism (Oxidation): The n-hexanol can be further oxidized to hexanoic acid, which can then enter the fatty acid oxidation pathway.[8] The MNHP can also undergo further oxidative metabolism.
- Excretion: The metabolites are typically conjugated (e.g., with glucuronic acid) and excreted in the urine.



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Caption: Metabolic pathway of Di-n-hexyl phthalate.

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